

A Comprehensive Technical Guide to CNQX Disodium Salt

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Compound of Interest

Compound Name: CNQX disodium

Cat. No.: B7803732

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a thorough overview of 6-cyano-7-nitroquinoxaline-2,3-dione disodium salt (**CNQX disodium** salt), a pivotal tool in neuroscience research. This document consolidates essential technical data, outlines detailed experimental protocols, and visualizes the pertinent biological pathways to facilitate its effective application in the laboratory.

Core Compound Identity and Properties

CNQX disodium salt is a potent, competitive, and water-soluble antagonist of α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) and kainate receptors.^{[1][2]} It is a quinoxaline derivative that also functions as an antagonist at the glycine modulatory site on the N-methyl-D-aspartate (NMDA) receptor complex. Its CAS Number is 479347-85-8.

Physicochemical and Biological Data

The following tables summarize the key quantitative data for **CNQX disodium** salt, compiled from various suppliers and technical datasheets.

Identifier	Value	Source(s)
CAS Number	479347-85-8	
Molecular Formula	C ₉ H ₂ N ₄ Na ₂ O ₄	
Molecular Weight	276.12 g/mol	
Purity	>98% (HPLC)	
Form	Solid	
Color	Orange to Red	

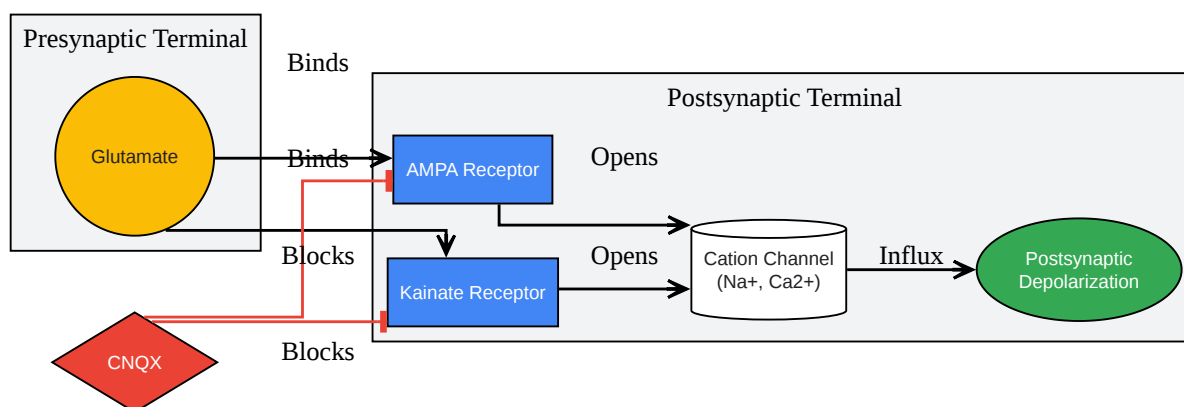
Solubility	Concentration	Solvent	Source(s)
10 mM	Water		
>2 mg/mL (warmed)	Water		
>10 mg/mL	DMSO		

Storage and Stability	Condition	Duration	Source(s)
Short-term	+4°C	Up to 12 months	
Long-term	+4°C, desiccated		
Stock Solution	-20°C	1 month	
-80°C	6 months		

Biological Activity (IC ₅₀)	Value	Target	Source(s)
0.3 µM	AMPA Receptor		
1.5 µM	Kainate Receptor		
25 µM	NMDA Receptor (Glycine Site)		

Signaling Pathways

CNQX primarily acts on ionotropic glutamate receptors, which are crucial for fast excitatory synaptic transmission in the central nervous system. The following diagram illustrates the antagonistic action of CNQX at AMPA and kainate receptors.



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Caption: Antagonistic action of CNQX on AMPA/kainate receptors.

Experimental Protocols

This section provides detailed methodologies for common applications of **CNQX disodium** salt in neuroscience research.

Preparation of Stock Solutions

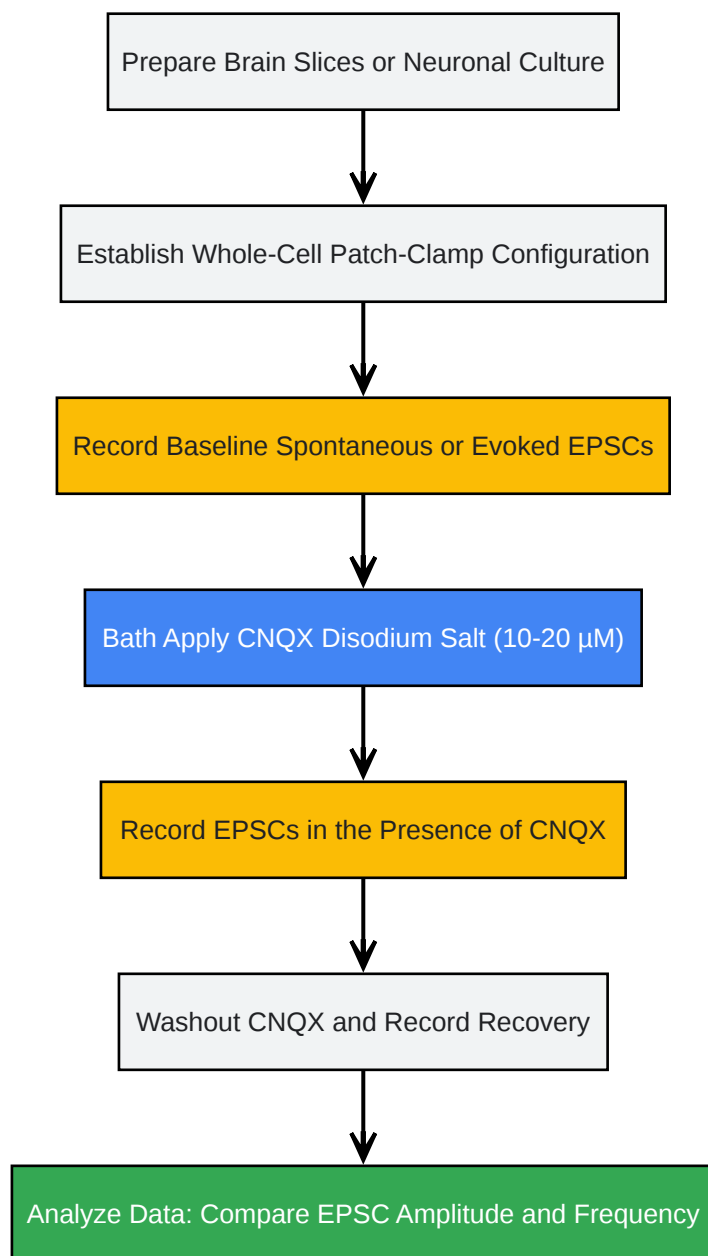
A standard protocol for preparing a stock solution of **CNQX disodium** salt is as follows:

- Objective: To prepare a concentrated stock solution for subsequent dilution to working concentrations.
- Materials:
 - **CNQX disodium** salt powder

- Sterile, nuclease-free water or DMSO
- Sterile microcentrifuge tubes
- Procedure:
 - To prepare a 10 mM stock solution in water, dissolve 2.76 mg of **CNQX disodium** salt (MW: 276.12) in 1 mL of water.
 - For higher concentrations, such as 20 mM, dissolve the appropriate amount in water, noting that solubility may be a concern and stirring may be required.
 - Alternatively, for a 100 mM stock solution, dissolve the appropriate amount in DMSO.
 - Vortex briefly to ensure complete dissolution.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Storage: Store aliquots at -20°C for up to one month or at -80°C for up to six months.

Inhibition of AMPA/Kainate Receptor-Mediated Currents in Electrophysiology

The following workflow outlines the use of CNQX in whole-cell patch-clamp recordings to block excitatory postsynaptic currents (EPSCs).



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References

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